

Technical Support Center: 2,3-Dimethylfumaric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylfumaric acid

Cat. No.: B253583

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This technical support center provides guidance on the storage and handling of **2,3-Dimethylfumaric acid** for researchers, scientists, and drug development professionals. Please note that specific experimental data for this compound is limited, and therefore, some recommendations are based on general principles for dicarboxylic acids and the available safety information.

Frequently Asked Questions (FAQs)

Q1: What is **2,3-Dimethylfumaric acid** and what are its basic chemical properties?

2,3-Dimethylfumaric acid is a dicarboxylic acid with the chemical formula $C_6H_8O_4$.^{[1][2]} It is the trans-isomer of 2,3-dimethylmaleic acid. Key identifiers include CAS Number: 21788-49-8 and a molecular weight of approximately 144.12 g/mol.^{[1][2]}

Q2: What are the primary hazards associated with **2,3-Dimethylfumaric acid**?

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,3-Dimethylfumaric acid** is classified as:

- Harmful if swallowed (Acute toxicity, oral).^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]

- May cause respiratory irritation.[1]

Q3: What are the recommended storage conditions for **2,3-Dimethylfumaric acid**?

While specific stability studies for **2,3-Dimethylfumaric acid** are not readily available, general best practices for storing solid dicarboxylic acids should be followed. It is advisable to store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.

Q4: Is there a Safety Data Sheet (SDS) available for **2,3-Dimethylfumaric acid**?

Specific Safety Data Sheets for **2,3-Dimethylfumaric acid** are not widely available from major suppliers. Users should handle this compound with the precautions outlined by its GHS hazard classifications.

Q5: In which solvents is **2,3-Dimethylfumaric acid** soluble?

Quantitative solubility data in common laboratory solvents is not readily available. As a dicarboxylic acid, its solubility in water is expected to be limited, and it may be more soluble in polar organic solvents such as alcohols or DMSO. Solubility is also likely to increase in basic aqueous solutions due to salt formation.

Troubleshooting Guides

Issue: Difficulty Dissolving 2,3-Dimethylfumaric Acid

- Potential Cause: Low solubility in the chosen solvent at room temperature.
- Troubleshooting Steps:
 - Gentle Warming: Carefully warm the solution while stirring. Be aware that thermal degradation is possible at elevated temperatures, although specific data is unavailable.
 - Sonication: Use an ultrasonic bath to aid in the dissolution of the solid.
 - Solvent Selection: If possible, try a different solvent. For aqueous solutions, consider adjusting the pH to be more basic, as this will deprotonate the carboxylic acid groups and increase solubility.

- Particle Size Reduction: Grinding the solid to a finer powder can increase the surface area and improve the rate of dissolution.

Issue: Skin or Eye Irritation During Handling

- Potential Cause: Direct contact with the solid powder or solutions of **2,3-Dimethylfumaryl acid**.
- Preventative Measures:
 - Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves (nitrile or other chemically resistant material), and a lab coat.
 - Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
 - Careful Transfer: Use spatulas and weighing paper to handle the solid, minimizing the generation of dust.
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.

Quantitative Data

Due to the limited availability of specific experimental data for **2,3-Dimethylfumaryl acid**, the following table summarizes the known information. Researchers are advised to determine other physical and chemical properties experimentally.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₄	PubChem[1]
Molecular Weight	144.12 g/mol	PubChem[1]
CAS Number	21788-49-8	PubChem[1]
Appearance	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility in Water	Data not available	-
Solubility in Organic Solvents	Data not available	-

Experimental Protocols

Protocol: Preparation of a Stock Solution of 2,3-Dimethylfumaric Acid

This protocol provides a general procedure for preparing a stock solution of a sparingly soluble acidic compound. The user must determine the optimal solvent and concentration for their specific application.

- **Safety Precautions:** Before starting, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. Handle the solid compound in a chemical fume hood.
- **Weighing:** Accurately weigh the desired amount of **2,3-Dimethylfumaric acid** using an analytical balance.
- **Solvent Addition:** Transfer the weighed solid to a suitable volumetric flask. Add a portion of the chosen solvent (e.g., DMSO, ethanol) to the flask, ensuring not to fill it to the final volume.
- **Dissolution:**

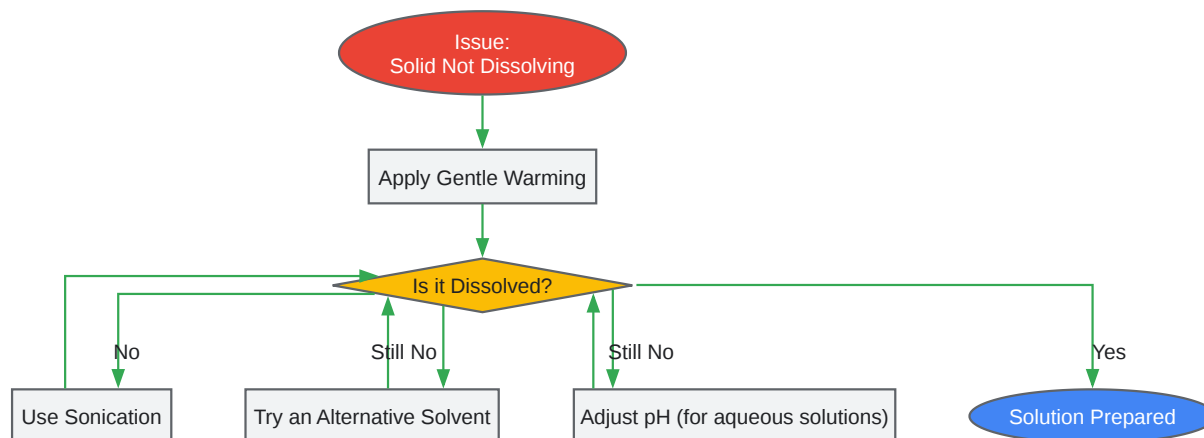
- Swirl the flask gently to wet the solid.
- If the solid does not dissolve readily, use a magnetic stirrer and stir the solution.
- Gentle warming or sonication may be applied to aid dissolution if necessary. Monitor for any signs of degradation (e.g., color change).
- Final Volume Adjustment: Once the solid is completely dissolved, allow the solution to return to room temperature if it was warmed. Carefully add the solvent to the flask until the bottom of the meniscus is aligned with the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the solution in a tightly sealed container, protected from light. The stability of the solution should be determined experimentally.

Visualizations



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Caption: Experimental workflow for preparing a solution of **2,3-Dimethylfumaric acid**.



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Caption: Troubleshooting guide for solubility issues with **2,3-Dimethylfumaric acid**.

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References

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- To cite this document: BenchChem. [Technical Support Center: 2,3-Dimethylfumaric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b253583#storage-and-handling-of-2-3-dimethylfumaric-acid]

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